

Ethyl 4,5-Dimethyloxazole-2-carboxylate: A Review of Currently Available Scientific Literature

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Compound of Interest

Compound Name: *Ethyl 4,5-dimethyloxazole-2-carboxylate*

Cat. No.: B042286

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the current state of scientific knowledge regarding **ethyl 4,5-dimethyloxazole-2-carboxylate**. Following a comprehensive review of available scientific literature and chemical databases, this document outlines the known properties of this compound.

Compound Identification

Ethyl 4,5-dimethyloxazole-2-carboxylate is a heterocyclic organic compound. Its basic chemical identifiers are summarized in the table below.

Property	Value	Source(s)
CAS Number	33123-73-8	[1]
Molecular Formula	C ₈ H ₁₁ NO ₃	[1][2]
Molecular Weight	169.18 g/mol	[1][2]
Synonyms	4,5-Dimethyl-oxazole-2-carboxylic acid ethyl ester, 2-Carbethoxy-4,5-dimethyloxazole	[1][3]

Physicochemical and Spectral Data

A thorough search of scientific literature reveals a notable absence of published experimental data for **ethyl 4,5-dimethyloxazole-2-carboxylate**. While the compound is available from commercial suppliers, detailed characterization data such as melting point, boiling point, and spectroscopic analyses (¹H-NMR, ¹³C-NMR, IR, Mass Spectrometry) are not present in peer-reviewed publications.[2][4]

Synthesis and Experimental Protocols

Currently, there are no detailed, peer-reviewed experimental protocols for the synthesis of **ethyl 4,5-dimethyloxazole-2-carboxylate** available in the public domain. Chemical synthesis databases mention the compound but do not provide specific reaction conditions, workup procedures, or purification methods.[2]

The absence of published synthetic routes means that key quantitative data, such as reaction yields and purity analysis, are unavailable.

Biological Activity and Signaling Pathways

The primary focus of this review was to identify any known biological activities or associated signaling pathways for **ethyl 4,5-dimethyloxazole-2-carboxylate**. The comprehensive literature search did not yield any studies, either in vitro or in vivo, that investigate the biological effects of this specific compound. Consequently, there is no information on its pharmacology, toxicology, or potential therapeutic applications.

It is important to distinguish this compound from structurally related isomers or similar molecules that have been studied. For instance, the isomeric compound ethyl 2,5-dimethyloxazole-4-carboxylate and the related flavor agent 2-ethyl-4,5-dimethyloxazole appear in search results but are distinct chemical entities with different properties and applications.[5][6][7]

Logical Workflow for Future Research

Given the lack of existing data, a logical workflow for future investigation of **ethyl 4,5-dimethyloxazole-2-carboxylate** would be required. The following diagram illustrates a potential research pathway.

Proposed research workflow for **ethyl 4,5-dimethyloxazole-2-carboxylate**.

Conclusion

In conclusion, while **ethyl 4,5-dimethyloxazole-2-carboxylate** is a known chemical entity listed in commercial catalogs, there is a significant gap in the scientific literature regarding its synthesis, physicochemical properties, and biological activity. No peer-reviewed studies are available to provide the quantitative data, experimental protocols, or pathway information requested. Therefore, any research and development efforts involving this compound would need to begin with fundamental chemical synthesis and characterization, followed by systematic biological screening to uncover any potential applications.

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References

- 1. CAS 33123-73-8 | 4,5-Dimethyl-oxazole-2-carboxylic acid ethyl ester - Synblock [synblock.com]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. CAS No. 33123-73-8 | Chemsrce [chemsrc.com]
- 4. 33123-73-8|Ethyl 4,5-dimethyloxazole-2-carboxylate|BLD Pharm [bldpharm.com]

- 5. 2-Ethyl-4,5-dimethyloxazole | C₇H₁₁NO | CID 62069 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-ethyl-4,5-dimethyl oxazole, 53833-30-0 [thegoodscentcompany.com]
- 7. chemscene.com [chemscene.com]
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